

Chemical structure and properties of Lesopitron hydrochloride

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Compound of Interest

Compound Name: *Lesopitron hydrochloride*

Cat. No.: *B12372775*

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An In-depth Technical Guide to Lesopitron Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological profile of **Lesopitron hydrochloride**. The information is curated for researchers, scientists, and professionals involved in drug development, offering detailed data and experimental context.

Chemical Structure and Identity

Lesopitron is a selective 5-HT_{1A} receptor agonist that is structurally classified as an azapirone. [1][2] The hydrochloride salt, specifically Lesopitron dihydrochloride, is the form typically used in research and development.

Identifier	Value
IUPAC Name	2-{4-[4-(4-chloro-1H-pyrazol-1-yl)butyl]piperazin-1-yl}pyrimidine dihydrochloride[3][4]
CAS Number	132449-89-9 (dihydrochloride)[3][4]; 132449-46-8 (free base)[3][4]
Molecular Formula	C ₁₅ H ₂₁ ClN ₆ ·2HCl (dihydrochloride)[5]; C ₁₅ H ₂₁ ClN ₆ (free base)[6]
Molecular Weight	393.74 g/mol (dihydrochloride)[3][4][5]; 320.82 g/mol (free base)[6]
SMILES String	ClC1=CN(CCCCN2CCN(C3=NC=CC=N3)CC2)N=C1.[H]Cl.[H]Cl[3][4]
Synonyms	E-4424[3][4]

Physicochemical Properties

A summary of the known physicochemical properties of Lesopitron and its dihydrochloride salt is presented below.

Property	Value
Melting Point	194-197.5 °C (dihydrochloride)
Solubility	Soluble in DMSO.[3][4] Water solubility is predicted to be 1.25 mg/mL.
pKa (Strongest Basic)	7.74 (Predicted)
Appearance	Solid powder[3][4]

Pharmacological Profile

Lesopitron is a potent and selective 5-HT_{1A} receptor agonist with demonstrated anxiolytic properties in preclinical models.[1][7]

Pharmacodynamics

Lesopitron acts as a full agonist at both presynaptic and postsynaptic 5-HT_{1A} receptors.^[7] Its high affinity for the 5-HT_{1A} receptor has been quantified in various studies. It has negligible effects on alpha-adrenergic and dopaminergic receptors.^{[6][7]}

Parameter	Value	Species	Tissue
pK _i	7.35	Rat	Brain ^{[8][9]}
IC ₅₀ (Adenylate Cyclase)	125 nM	Rat	Hippocampal membranes ^{[8][9][10][11]}
IC ₅₀ (Neuronal Firing)	120 nM	Rat	Brainstem slices ^{[8][9][11]}
ID ₅₀ (Neuronal Firing)	35 µg/kg i.v.	Rat	Chloral hydrate-anesthetized ^{[8][9][11]}

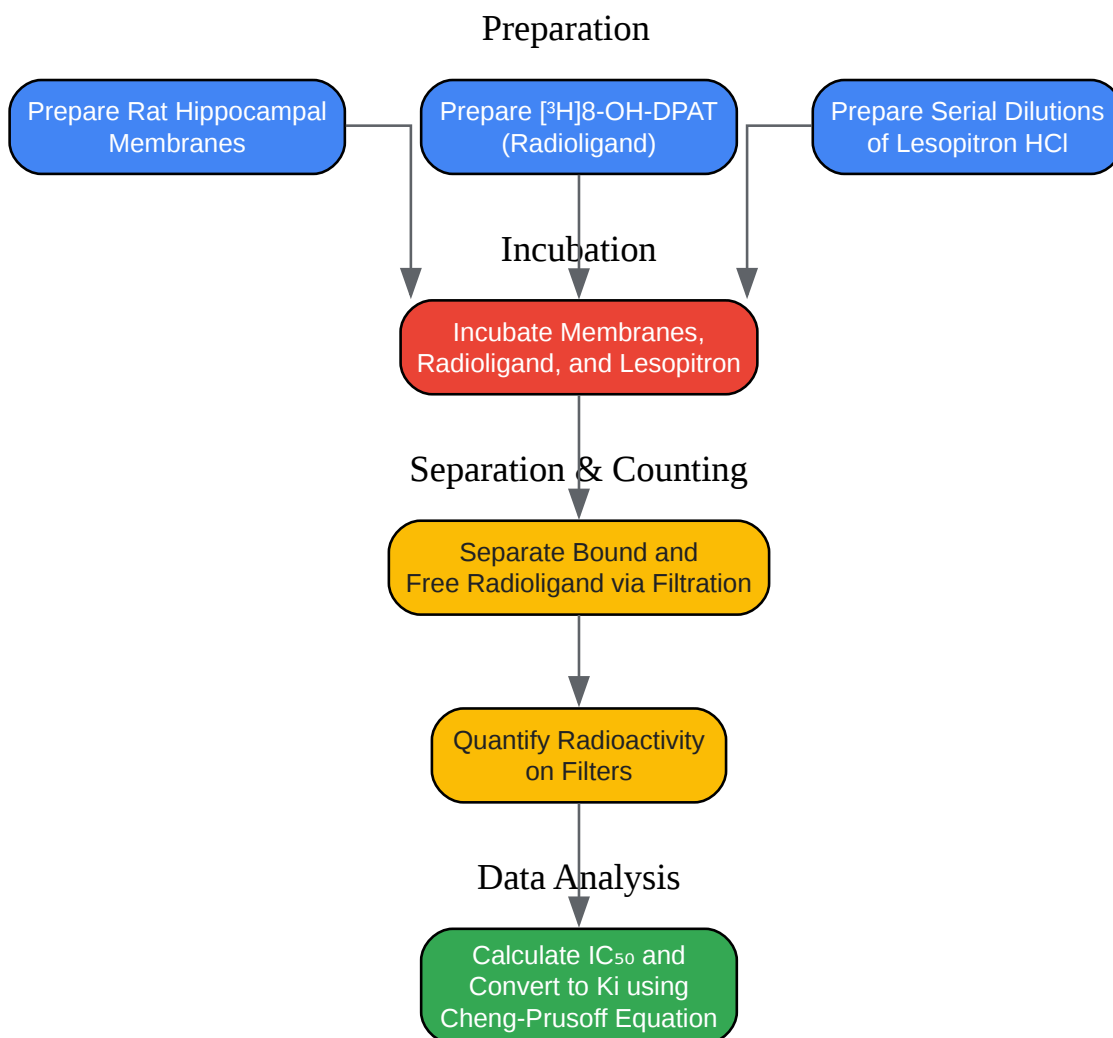
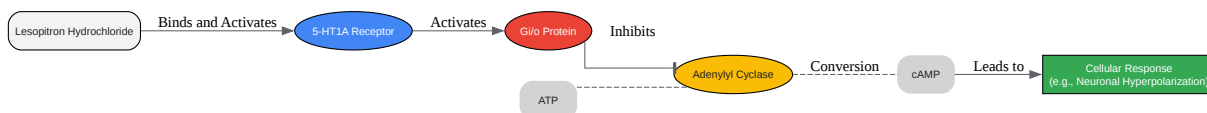
Pharmacokinetics

Pharmacokinetic studies have been conducted in both animals and humans.

Parameter	Value	Species	Notes
T _{max}	0.5 - 1 hour	Human	^{[6][12]}
Half-life (t _{1/2})	1.1 - 5.6 hours	Human	^{[6][12]}
Bioavailability	~10%	Rat	Suggests a significant first-pass effect. ^[6]
Metabolism	Hepatic	Human	The main metabolite is 5-hydroxylesopitron. ^{[6][12]}

Mechanism of Action and Signaling Pathway

As a 5-HT_{1A} receptor agonist, Lesopitron's mechanism of action involves the activation of this G-protein coupled receptor. This activation leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic AMP (cAMP). This signaling cascade is central to its pharmacological effects.



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